

# "Solvent Yellow 114" chemical structure and properties

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## Compound of Interest

Compound Name: Disperse yellow 54

Cat. No.: B076046

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## An In-depth Technical Guide to Solvent Yellow 114

This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and applications of Solvent Yellow 114. The information is intended for researchers, scientists, and professionals in drug development and materials science who require detailed technical data on this compound.

### Chemical Identity and Structure

Solvent Yellow 114, a quinoline dye, is recognized by several identifiers and possesses a distinct chemical structure.<sup>[1][2]</sup> Its IUPAC name is 2-(3-hydroxyquinolin-2-yl)indene-1,3-dione.<sup>[3]</sup> The compound is also known by other names such as C.I. 47020, **Disperse Yellow 54**, and Macrolex Yellow G.<sup>[1][4]</sup>

The chemical structure of Solvent Yellow 114 is characterized by a quinoline ring system linked to an indene-1,3-dione moiety. This structure is responsible for its color and physicochemical properties.

Table 1: Chemical Identifiers for Solvent Yellow 114

Identifier	Value	Reference
IUPAC Name	2-(3-hydroxyquinolin-2-yl)indene-1,3-dione	[3]
CAS Number	7576-65-0	[3][5][6]
C.I. Name	Solvent Yellow 114	[2]
C.I. Number	47020	[1][2]
Molecular Formula	C18H11NO3	[2][3][6]
Molecular Weight	289.28 g/mol	[2][6]
Canonical SMILES	<chem>C1=CC=C2C(=C1)C=C(C(=N2)C3C(=O)C4=CC=CC=C4C3=O)O</chem>	[3]
InChIKey	FDTLQXNAPKJJAM-UHFFFAOYSA-N	[3]

## Physicochemical Properties

The physical and chemical properties of Solvent Yellow 114 determine its suitability for various applications. It is an orange-yellow powder with high thermal stability.[5]

Table 2: Physicochemical Properties of Solvent Yellow 114

Property	Value	Reference
Appearance	Orange-yellow powder	[5][6]
Melting Point	262-265 °C	[5][6][7]
Boiling Point	502 °C (Predicted)	[8]
Density	1.44 g/cm <sup>3</sup>	[4][9]
Water Solubility	28.93 µg/L at 25 °C	[6]
LogP	5.00	[10]

### Solubility Profile:

Solvent Yellow 114 exhibits varying solubility in different organic solvents. It is soluble in concentrated sulfuric acid and pyridine, and its solubility in sulfolane increases with heating.[5][6][7] However, it is poorly soluble in ethanol.[5][6][7]

Table 3: Solubility of Solvent Yellow 114 in Organic Solvents at 20°C

Solvent	Solubility (g/L)	Reference
Acetone	0.2	[9]
Butyl Acetate	0.2	[9]
Methylbenzene	53.9	[11]
Dichloromethane	186.3	[11]
Ethyl Alcohol	0.1	[9]

## Experimental Data and Spectral Information

While detailed experimental protocols for the synthesis of Solvent Yellow 114 are not extensively available in the public domain, its manufacturing process generally involves the condensation of 2-Methylquinolin-3-ol and Phthalic anhydride.[2][12]

### Spectral Analysis:

Various spectroscopic techniques are used to characterize Solvent Yellow 114.

- Mass Spectrometry: GC-MS and LC-MS data are available, confirming the molecular weight of the compound.[3]
- Infrared Spectroscopy (IR): FTIR spectra, typically obtained using KBr pellets, provide information about the functional groups present in the molecule.[3]

## Applications

Solvent Yellow 114 is a versatile dye with excellent heat resistance, light fastness, and migration resistance, making it suitable for a wide range of applications.[\[9\]](#)[\[13\]](#)

#### Primary Applications:

- **Plastics Coloring:** It is extensively used for coloring various plastics, including polystyrene (PS), acrylonitrile butadiene styrene (ABS), polymethyl methacrylate (PMMA), polycarbonate (PC), and polyethylene terephthalate (PET).[\[4\]](#)[\[9\]](#)[\[14\]](#)
- **Fiber Dyeing:** The dye is used for the coloration of polyester, diacetate, triacetate, nylon, and acrylic fibers.[\[7\]](#)
- **Printing Inks:** It is also utilized in the formulation of printing inks, including inkjet inks, where it is sometimes referred to as **Disperse Yellow 54**.[\[9\]](#)[\[13\]](#)
- **Other Uses:** Other applications include coloring waxes, oils, lubricants, fuels, and candles.[\[4\]](#)

Table 4: Performance in Plastic Resins

Resin	Heat Resistance (°C)	Light Fastness (Grade 1-8)	Reference
PS	300	7-8	<a href="#">[9]</a>
ABS	290	-	<a href="#">[9]</a>
PC	300	-	<a href="#">[9]</a>
PET	300	-	<a href="#">[9]</a>

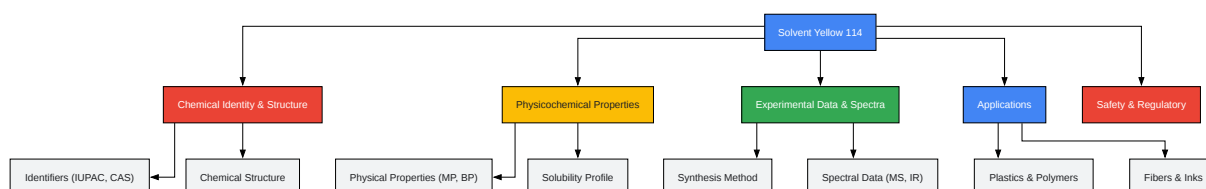
Note: Light fastness is graded from 1 to 8, where 8 represents superior fastness.[\[9\]](#)

## Safety and Regulatory Information

According to aggregated GHS information from ECHA C&L inventory, Solvent Yellow 114 does not meet the criteria for GHS hazard classification in the majority of reports.[\[3\]](#) However, it is important to note that it has been mentioned as a food color that was banned from use due to demonstrated carcinogenicity.[\[5\]](#)[\[6\]](#) Therefore, handling should be conducted with appropriate safety precautions.

## Logical Information Flow

The following diagram illustrates the hierarchical organization of the technical information presented in this guide.



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Caption: Information hierarchy for Solvent Yellow 114.

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